

In-Depth Technical Guide: Solubility & Handling of Cyclohexylmethylboronic Acid

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Compound of Interest

Compound Name: Cyclohexylmethylboronic Acid

CAS No.: 27762-64-7

Cat. No.: B1589299

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Executive Summary & Chemical Profile

Cyclohexylmethylboronic acid is an alkyl boronic acid intermediate frequently utilized in Suzuki-Miyaura cross-coupling reactions to introduce cyclohexylmethyl motifs into biaryl scaffolds. Unlike aryl boronic acids, this compound possesses a significant aliphatic lipophilic domain (the cyclohexylmethyl tail) balanced by a polar, hydrogen-bonding boronic acid headgroup.

Effective utilization of this reagent requires managing its inherent equilibrium between the free acid (monomer) and its cyclic trimeric anhydride (boroxine). This guide provides evidence-based protocols for solubilization, purification, and reaction solvent selection.

Chemical Identity

Property	Detail
IUPAC Name	B-(Cyclohexylmethyl)boronic acid
CAS Number	27762-64-7
Molecular Formula	C ₇ H ₁₅ BO ₂
Molecular Weight	142.00 g/mol
Appearance	White to off-white solid
pKa (Predicted)	~10.5 (Alkyl boronic acids are less acidic than aryl analogs)

Solubility Landscape

The solubility of **Cyclohexylmethylboronic acid** is dictated by the competition between its hydrophobic cyclohexyl "tail" and its hydrophilic, hydrogen-bond-donating B(OH)₂ "head."

Solvent Compatibility Matrix

Data synthesized from alkyl boronic acid homologue behavior and general organoboron solubility principles.

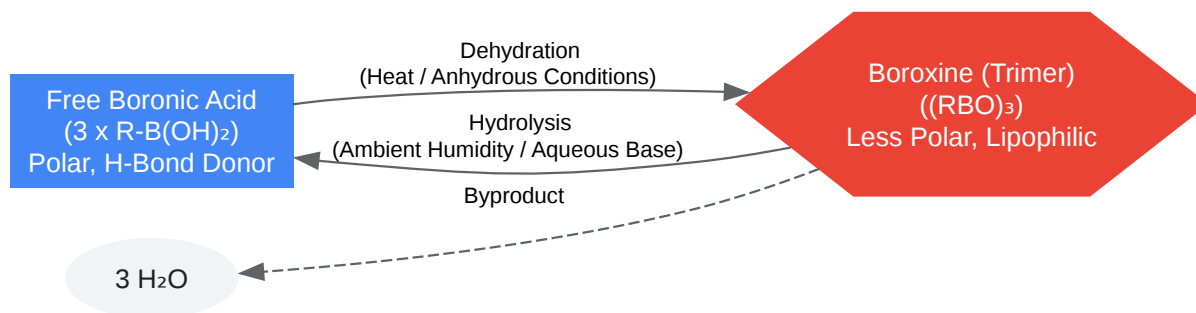
Solvent Class	Specific Solvents	Solubility Tier	Technical Notes
Polar Aprotic	THF, DMSO, DMF, DMAc	High (>100 mg/mL)	Preferred for Reactions. Excellent solvation of both the monomer and boroxine forms. DMSO is ideal for biological assays but difficult to remove.
Chlorinated	DCM, Chloroform	Moderate-High	Good for extraction/workup. Solubilizes the boroxine form very well; hydrated acid may require slight warming.
Alcohols	Methanol, Ethanol	High	Caution: Forms boronate esters rapidly (solvolysis). Suitable for immediate use but unsuitable for long-term storage due to ester equilibrium.
Ethers	Diethyl Ether, MTBE, 1,4-Dioxane	Moderate	Good solubility. MTBE is preferred for process scale due to higher safety profile than Et ₂ O.
Hydrocarbons	Hexane, Pentane, Cyclohexane	Low (<10 mg/mL)	Anti-Solvents. Used to precipitate the compound during recrystallization.
Aqueous	Water	Low	Poor solubility at neutral pH due to the

lipophilic cyclohexyl group. Soluble at high pH (>12) as the boronate anion $[\text{RB}(\text{OH})_3]^-$.

The Boroxine Equilibrium Factor

A critical, often overlooked variable in solubility is the dynamic equilibrium between the boronic acid and its dehydrated trimer, the boroxine.

- In "Wet" Solvents (containing water): The equilibrium shifts toward the monomeric acid $[\text{R}-\text{B}(\text{OH})_2]$.
- In Anhydrous Solvents/Heat: The equilibrium shifts toward the boroxine $[(\text{RBO})_3]$. The boroxine is generally more soluble in non-polar organic solvents (like Toluene or DCM) than the free acid because the polar hydroxyl groups are masked in the anhydride ring.



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Figure 1: The reversible dehydration of boronic acids. Researchers must be aware that "pure" solid samples often contain a mixture of acid and boroxine, affecting the precise gravimetric preparation of molar solutions.

Experimental Protocols

Standard Dissolution for Cross-Coupling (Suzuki-Miyaura)

For a standard 0.5 M stock solution used in palladium-catalyzed coupling:

- Solvent Choice: Anhydrous THF or 1,4-Dioxane are the gold standards. They dissolve the boronic acid and are compatible with common palladium catalysts (e.g., Pd(dppf)Cl₂).
- Procedure:
 - Weigh the calculated mass of **Cyclohexylmethylboronic acid**.
 - Add 75% of the required solvent volume.
 - Sonicate or vortex for 30–60 seconds. The solution should become clear.
 - Note: If the solution remains hazy (common if the sample is very dry and high in boroxine content), add a trace amount of water (1-2 drops per 10 mL) or base (if the reaction conditions permit) to hydrolyze the boroxine, or simply warm to 40°C.
 - Make up to final volume.

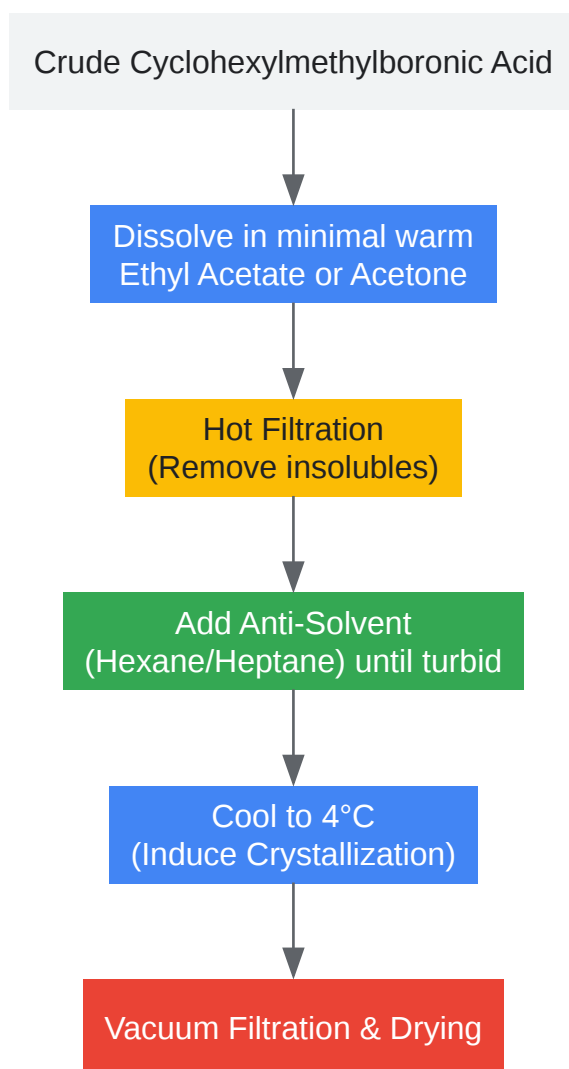
Recrystallization & Purification

When the compound degrades or contains protodeboronated impurities (methylcyclohexane), purification is required.

Method: Mixed-Solvent Precipitation

- Dissolution: Dissolve the crude solid in the minimum amount of warm Ethyl Acetate or Acetone (approx. 50°C).
- Filtration: Filter while hot to remove insoluble particulate matter.
- Precipitation: Slowly add Hexane or Heptane (anti-solvent) dropwise to the warm solution until a persistent cloudiness appears.

- Crystallization: Allow the solution to cool slowly to room temperature, then transfer to a fridge (4°C).
- Collection: Filter the white precipitate and wash with cold Hexane.



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Figure 2: Purification workflow utilizing the solubility differential between polar aprotic solvents and non-polar hydrocarbons.

Critical Technical Nuances

Impact on Suzuki-Miyaura Coupling

In cross-coupling reactions, the solubility of the inorganic base (K_2CO_3 , Cs_2CO_3) is often the rate-limiting step, not the boronic acid.

- Biphasic Systems: **Cyclohexylmethylboronic acid** dissolves in the organic phase (Toluene/THF), while the base resides in the aqueous phase. Efficient stirring is mandatory to facilitate phase transfer.

- Protodeboronation: Alkyl boronic acids are susceptible to

-hydride elimination or protodeboronation. Using a solvent system like THF:H₂O (4:1) is recommended to facilitate the transmetallation step while minimizing decomposition.

Handling "Wet" vs. Anhydrous

- Storage: Store under nitrogen at -20°C. Moisture promotes hydrolysis but does not degrade the compound chemically; however, it alters the molecular weight basis (Acid MW 142 vs Boroxine MW ~124 per boron unit).
- Stoichiometry: For precise kinetic studies, titrate the boronic acid (using mannitol/sorbitol enhancement) to determine the exact active boron content, as gravimetric weighing is often inaccurate due to variable hydration states.

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